

4-Dodecylphenol: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Dodecylphenol

Cat. No.: B094205

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Dodecylphenol is a member of the alkylphenol chemical family, characterized by a twelve-carbon alkyl chain attached to a phenol group. It is utilized in various industrial applications, including the manufacturing of surfactants, lubricant additives, and resins. Due to its potential health and environmental hazards, a thorough understanding of its safety profile and proper handling procedures is crucial for professionals working with this compound. This guide provides an in-depth overview of the safety, handling, and toxicological aspects of **4-dodecylphenol**, with a focus on quantitative data, experimental methodologies, and the underlying mechanisms of its biological activity.

Hazard Identification and Classification

4-Dodecylphenol is classified as a hazardous substance with the potential to cause severe skin burns, eye damage, and reproductive toxicity. It is also recognized as being very toxic to aquatic life with long-lasting effects.^{[1][2][3][4][5]}

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating the hazards of chemical products. The classification for **4-dodecylphenol** is summarized in the table below.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B / 1C	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Reproductive Toxicity	1B / 2	H360 / H361: May damage fertility or the unborn child / Suspected of damaging fertility or the unborn child
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic Hazard	1	H410: Very toxic to aquatic life with long lasting effects

Source:[1][2][3][5][6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-dodecylphenol** is provided below. This data is essential for understanding its behavior and potential for exposure.

Property	Value
Molecular Formula	C ₁₈ H ₃₀ O
Molecular Weight	262.43 g/mol
Appearance	Straw-colored, viscous liquid or White to light yellow powder/crystal
Odor	Phenolic
Boiling Point	310-335 °C (lit.)
Melting Point	64.0 to 68.0 °C
Flash Point	>110 °C (>230 °F) - closed cup
Density	0.94 g/mL at 25 °C (lit.)
Vapor Pressure	3.3 x 10 ⁻⁶ mmHg at 25°C
Water Solubility	31 µg/L at 22°C (for main components)
log Kow (Octanol-Water Partition Coefficient)	7.14

Source:[5][7][8][9]

Toxicology and Ecotoxicology Data

The toxicological profile of **4-dodecylphenol** is characterized by its corrosive effects on skin and eyes, its potential for reproductive harm, and its high toxicity to aquatic organisms.

Mammalian Toxicity

Endpoint	Species	Route	Value
Acute Oral Toxicity (LD50)	Rat	Oral	2100 mg/kg
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	>2000 mg/kg
Skin Corrosion/Irritation	Rabbit	Dermal	Corrosive
Serious Eye Damage/Irritation	Rabbit	Ocular	Causes serious eye damage

Source:[1][10][11]

Ecotoxicity

Endpoint	Species	Duration	Value
Acute Toxicity to Fish (LC50)	Salmo salar (Atlantic salmon)	96 hours	0.14 mg/L
Acute Toxicity to Aquatic Invertebrates (LC50)	Daphnia magna (Water flea)	48 hours	93 mg/L (for a specific isomer mixture)
Toxicity to Algae (EC10)	Saltwater algae	-	6031 mg/L (for a specific isomer mixture)

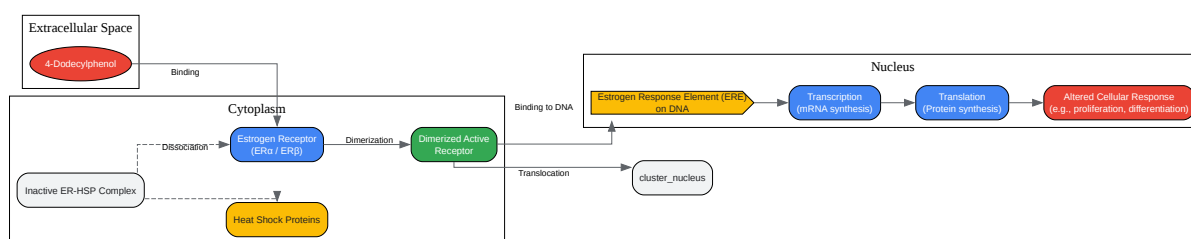
Source:[2][12][13]

Mechanisms of Toxicity: Signaling Pathways

4-Dodecylphenol is recognized as an endocrine-disrupting chemical (EDC), primarily through its interaction with the estrogen signaling pathway and its interference with steroid hormone production (steroidogenesis).

Estrogen Receptor Signaling Pathway

4-Dodecylphenol can mimic the action of the natural hormone 17 β -estradiol by binding to estrogen receptors (ER α and ER β). This binding can trigger a cascade of molecular events, leading to altered gene expression and physiological responses. The diagram below illustrates the classical genomic pathway of estrogen receptor activation, which can be aberrantly triggered by **4-dodecylphenol**.



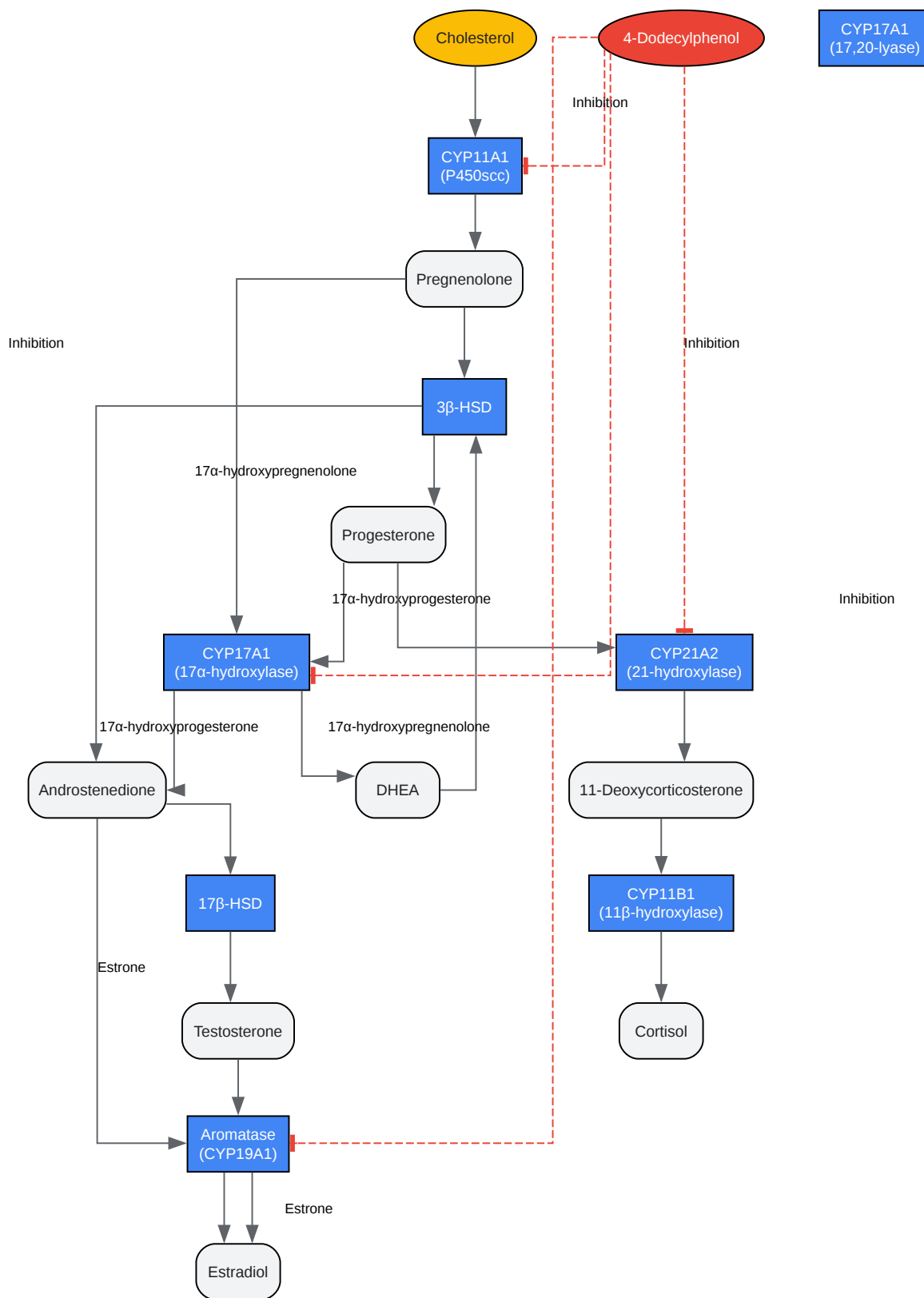
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Caption: Estrogen Receptor Signaling Pathway Disruption by **4-Dodecylphenol**.

Interference with Steroidogenesis

Alkylphenols, including **4-dodecylphenol**, have been shown to interfere with the synthesis of steroid hormones by inhibiting key enzymes in the steroidogenesis pathway. This can lead to an imbalance of hormones such as cortisol, testosterone, and estradiol. The diagram below

outlines the key steps in steroidogenesis and indicates potential points of inhibition by 4-dodecylphenol.



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Caption: Potential Inhibition of Steroidogenesis by **4-Dodecylphenol**.

Experimental Protocols

Detailed and standardized experimental protocols are essential for the accurate assessment of the toxicological properties of **4-dodecylphenol**. The following sections outline the methodologies for key toxicity studies.

Acute Oral Toxicity - OECD Guideline 401 (Adapted)

An acute oral toxicity study for a substance like **4-dodecylphenol** provides an initial characterization of its potential health hazards upon ingestion.^[7]

- Test Animals: Healthy, young adult Sprague-Dawley rats (5 of a single sex per dose group).^[1]
- Housing: Animals are housed in environmentally controlled conditions (22 ± 3°C, 30-70% humidity, 12-hour light/dark cycle) with ad libitum access to food and water.^[7]
- Dose Administration: The test substance is administered by oral gavage in a single dose. Doses are selected based on a range-finding study and typically include a control group and several dose levels (e.g., 1260, 1580, 2000, 2510, 3160, 3980 mg/kg body weight).^[1]
- Observations: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin and fur, eyes, respiratory and nervous system activity), and body weight changes for at least 14 days.^{[1][7]}
- Pathology: A gross necropsy is performed on all animals at the end of the study.
- Endpoint: The LD50 (median lethal dose) is calculated, which is the statistically estimated dose that is expected to be lethal to 50% of the test animals.^[7]

Acute Dermal Irritation/Corrosion - OECD Guideline 404

This test evaluates the potential of a substance to cause skin irritation or corrosion upon a single dermal application.

- **Test Animals:** Healthy, young adult albino rabbits with closely clipped dorsal fur.
- **Application:** A 0.5 g dose of the test substance is applied to a small area of skin (approximately 6 cm²) under a gauze patch. The application site is typically semi-occluded.
- **Exposure:** The exposure duration is 4 hours.
- **Observations:** The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The observations are scored according to a standardized scale (e.g., Draize scale).
- **Endpoint:** The substance is classified as an irritant or corrosive based on the severity and reversibility of the skin reactions.

Aquatic Toxicity - Acute Immobilisation Test with *Daphnia magna* (OECD Guideline 202)

This test assesses the acute toxicity of a substance to aquatic invertebrates.

- **Test Organism:** *Daphnia magna* (water flea), less than 24 hours old.
- **Test Conditions:** The test is conducted in a defined aqueous medium at a constant temperature (e.g., 20 ± 2 °C) with a 16-hour light/8-hour dark cycle.
- **Exposure:** Daphnids are exposed to a range of concentrations of the test substance and a control for 48 hours.
- **Observations:** The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.
- **Endpoint:** The EC50 (median effective concentration) is calculated, which is the concentration of the test substance that immobilizes 50% of the daphnids within the 48-hour exposure period.

Safety and Handling Precautions

Strict adherence to safety protocols is mandatory when handling **4-dodecylphenol** to minimize the risk of exposure and ensure a safe working environment.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors or aerosols.
- Ensure that an eyewash station and a safety shower are readily accessible in the work area.
[\[7\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Respiratory Protection: If working outside of a fume hood or if there is a potential for inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.[\[7\]](#)

Handling and Storage

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[7\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[7\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[7\]](#)

First Aid Measures

In the event of exposure to **4-dodecylphenol**, immediate medical attention is required.

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)

- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate the area and wear appropriate personal protective equipment.[\[1\]](#)
- Environmental Precautions: Prevent the substance from entering drains, sewers, or waterways.[\[1\]](#)
- Containment and Cleanup: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[\[1\]](#)[\[7\]](#)

Disposal Considerations

Dispose of **4-dodecylphenol** and its containers in accordance with all applicable federal, state, and local regulations.[\[7\]](#) Do not dispose of it in the environment.

Conclusion

4-Dodecylphenol is a chemical with significant health and environmental hazards that necessitate careful handling and a thorough understanding of its toxicological properties. For researchers, scientists, and drug development professionals, adherence to stringent safety protocols, including the use of appropriate personal protective equipment and engineering controls, is paramount. The information presented in this guide, including quantitative toxicity data, detailed experimental protocols, and an overview of its mechanisms of action, is intended to support the safe and responsible use of this compound in a professional setting. A comprehensive understanding of its endocrine-disrupting properties is particularly important for assessing its potential biological impact.

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